

"Reactive yellow 185 material safety data sheet"

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Compound of Interest

Compound Name: Reactive yellow 185

Cat. No.: B1168554

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Technical Guide: C.I. Reactive Yellow 185

An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of C.I. **Reactive Yellow 185** (CAS No. 111211-44-0), a significant azo dye. The information presented herein is a synthesis of available material safety data sheets for similar reactive dyes, product information, and scientific literature. This document is intended to inform researchers, scientists, and drug development professionals about the chemical identity, physicochemical properties, toxicological profile, and safe handling of this compound.

Chemical and Physical Properties

Reactive Yellow 185 is an azo dye characterized by its vibrant green-light yellow to orange powder appearance.^{[1][2]} It is utilized in various industries, including textiles, paper, plastics, and cosmetics, for its coloring properties and good fastness.^[3]

Table 1: Physicochemical Properties of C.I. **Reactive Yellow 185**

Property	Value	Source(s)
CAS Number	111211-44-0	[1] [3] [4]
Molecular Formula	C27H24ClK3N8O15S4	[1] [4]
Molecular Weight	981.53 g/mol	[1] [4]
Synonyms	C.I. Reactive Yellow 185, Reactofix Yellow ME-7GL	[1] [3]
Physical State	Powder	[2]
Color	Green-light yellow to orange	[1] [2]
Solubility	A patent for a composite reactive yellow dye with a similar structure mentions a solubility of over 200 g/L. [5] General information on similar reactive dyes suggests solubilities can range from 100 to 400 g/L. [6]	
Melting Point	Not available	[3]
Boiling Point	Not available	[3]
Flash Point	Not available	[3]

Toxicological Profile

The toxicological data for C.I. **Reactive Yellow 185** is not extensively detailed in the available literature. However, data from similar reactive dyes and general knowledge of this class of compounds provide some insights. A study on the degradation of Reactive Yellow 18 showed that the untreated dye exhibited cytotoxic and mutagenic properties.[\[7\]](#) It is important to note that after fixation to a substrate, the toxicological properties of reactive dyes change as the reactive group is no longer present.[\[8\]](#)

Table 2: Summary of Toxicological Data for Reactive Dyes

Test	Species	Route	Result	Notes	Source(s)
Acute Oral Toxicity (LD50)	Rat	Oral	> 2000 mg/kg	Based on information for similar or identical products.	[8]
Skin Irritation/Corrosion	Not specified	Dermal	May cause skin irritation and sensitization.	General finding for reactive dyes.	[8][9]
Eye Irritation/Corrosion	Not specified	Ocular	May cause eye irritation.	General finding for reactive dyes.	[8]
Respiratory Sensitization	Human	Inhalation	May cause respiratory sensitization.	The ability of reactive dyes to combine with human serum albumin can lead to allergic reactions.	[8]
Mutagenicity	Not specified	In vitro	Untreated dye showed mutagenic nature.	Study on Reactive Yellow 18.	[7]
Cytotoxicity	Not specified	In vitro	Untreated dye showed cytotoxic nature.	Study on Reactive Yellow 18.	[7]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of C.I. **Reactive Yellow 185** are not available in the public domain. However, standardized methods, such as those provided by the EU Directive 67/548/EEC, are typically employed for assessing the physicochemical, toxicological, and ecotoxicological properties of chemical substances.[9] These protocols include tests for acute toxicity (oral, dermal, inhalation), skin and eye irritation, sensitization, and mutagenicity.[9] For instance, skin irritation is often tested on albino rabbits with an observation period of up to 72 hours.[9]

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways affected by C.I. **Reactive Yellow 185**.

Environmental Fate and Ecotoxicity

Reactive dyes, in general, are known to be water-soluble and can persist in the environment.[10] Their removal from wastewater is a significant consideration for industries utilizing these compounds.

Table 3: Ecotoxicity Data for Azo Reactive Dyes

Test	Species	Duration	Result	Notes	Source(s)
Acute Toxicity to Fish (LC50)	Rainbow Trout (Oncorhynchus mykiss)	48 hours	75 mg/L	For a polyazo direct dye, considered representative.	[10]
Acute Toxicity to Aquatic Invertebrates (LC50)	Daphnia magna	Not specified	More sensitive than fish species.	General finding for azo reactive dyes.	[10]
Chronic Toxicity to Aquatic Invertebrates (NOEC)	Daphnia magna	21 days	1.25 mg/L	For Reactive Black 5, indicating high chronic toxicity.	[10]
Chronic Toxicity to Aquatic Invertebrates (LOEC)	Daphnia magna	21 days	2.5 mg/L	For Reactive Black 5.	[10]

Safe Handling and Personal Protective Equipment (PPE)

The safe handling of C.I. **Reactive Yellow 185** is crucial to minimize exposure and potential health risks. The following workflow outlines the recommended procedures for handling this substance in a laboratory or industrial setting.

Caption: Safe handling workflow for **Reactive Yellow 185**.

Logical Relationship of Hazard Identification and Control

Understanding the potential hazards of a chemical is the first step in implementing effective control measures. The following diagram illustrates the logical flow from hazard identification to the implementation of control strategies for C.I. **Reactive Yellow 185**.

Caption: Hazard identification and control logic diagram.

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